

The Ambiguous Case of Calcium Mesoxalate Trihydrate: A Technical Examination

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Compound of Interest

Compound Name: Calcium mesoxalate trihydrate

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the physicochemical properties of **Calcium Mesoxalate Trihydrate**. It is critical, however, to preface this report with a significant point of clarification. The scientific and commercial literature exhibits considerable ambiguity and frequent conflation between **Calcium Mesoxalate Trihydrate** (the trihydrate calcium salt of mesoxalic acid, or ketomalonic acid) and Calcium Oxalate Trihydrate (the trihydrate calcium salt of oxalic acid, also known as the mineral caoxite).

The vast majority of available in-depth experimental data pertains to Calcium Oxalate Trihydrate. This document will, therefore, present the limited specific information available for **Calcium Mesoxalate Trihydrate** and provide a comprehensive overview of the well-characterized properties of Calcium Oxalate Trihydrate to serve as a comparative reference. Researchers are strongly advised to verify the identity of their materials, as the structural and potential biological differences are significant.

Calcium Mesoxalate Trihydrate: An Overview

Calcium mesoxalate is the calcium salt of mesoxalic acid (2-oxopropanedioic acid). Its trihydrate form is listed by some chemical suppliers, but detailed characterization in peer-reviewed literature is scarce.

Chemical Identity

Property	Value	Source
IUPAC Name	calcium;2-oxopropanedioate;trihydrate	
Synonyms	Calcium Ketomalonnate Trihydrate, Mesoxalic Acid Calcium Salt Trihydrate	
CAS Number	21085-60-9 (anhydrous or unspecified hydrate)	[1]
Molecular Formula	C ₃ H ₆ CaO ₈ (as trihydrate)	
Molecular Weight	210.15 g/mol (as trihydrate)	
Anhydrous Formula	C ₃ CaO ₅	[1]
Anhydrous Molecular Weight	156.11 g/mol	[1]

Physicochemical Properties

Quantitative experimental data for the physicochemical properties of **Calcium Mesoxalate Trihydrate** are not readily available in the reviewed literature. Commercial suppliers indicate a white to off-white powder or crystalline appearance. Solubility information is limited, with one source indicating insolubility in water and ethanol, and slight solubility in 1 M HCl with heating[2].

Due to the lack of specific experimental data for **Calcium Mesoxalate Trihydrate**, the following sections will detail the well-documented properties of Calcium Oxalate Trihydrate.

Calcium Oxalate Trihydrate (CaC₂O₄·3H₂O): A Detailed Profile

Calcium Oxalate Trihydrate, known as caoxite, is a known crystalline hydrate of calcium oxalate. It is considered a potential precursor to the more common monohydrate (whewellite) and dihydrate (weddellite) forms found in human kidney stones[3].

Crystal Structure

Calcium Oxalate Trihydrate possesses a triclinic crystal structure. Detailed crystallographic data are summarized below.

Crystallographic Parameter	Value	Source
Crystal System	Triclinic	[3][4]
Space Group	$P\bar{1}$	[3][4]
Unit Cell Parameters	$a = 6.099(5) \text{ \AA}$	[3]
	$b = 8.600(7) \text{ \AA}$	[3]
	$c = 11.45(6) \text{ \AA}$ (Note: some sources may list different axial assignments)	[3]
	$\alpha = 89.92(5)^\circ$	[3]
	$\beta = 108.87(5)^\circ$	[3]
	$\gamma = 112.30(5)^\circ$	[3]
Molecules per Unit Cell (Z)	2	[3][4]

The structure consists of calcium ions coordinated by oxalate groups and water molecules, forming sheets parallel to the {100} plane[3][4].

Thermal Properties

The thermal decomposition of Calcium Oxalate Trihydrate is a multi-step process involving dehydration followed by the decomposition of the anhydrous salt.

Decomposition Step	Temperature Range (°C)	Mass Loss (%)	Process	Source
Dehydration (Step 1)	~20 - 110	~19.8 (loss of 2 H ₂ O)	$\text{CaC}_2\text{O}_4 \cdot 3\text{H}_2\text{O} \rightarrow \text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O} + 2\text{H}_2\text{O}$	[5]
Dehydration (Step 2)	~70 - 170	~9.9 (loss of 1 H ₂ O)	$\text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O} \rightarrow \text{CaC}_2\text{O}_4 + \text{H}_2\text{O}$	[5]
Anhydrous Decomposition	~400 - 530	~19.2	$\text{CaC}_2\text{O}_4 \rightarrow \text{CaCO}_3 + \text{CO}$	[6][7]
Carbonate Decomposition	~600 - 810	~30.1	$\text{CaCO}_3 \rightarrow \text{CaO} + \text{CO}_2$	[6][7]

The dehydration process occurs in two distinct, overlapping steps[5]. The subsequent decomposition of the anhydrous calcium oxalate to calcium carbonate, and then to calcium oxide, are well-defined thermogravimetric events[7]. The activation energies for the trihydrate to monohydrate and monohydrate to anhydrous transformations have been reported as approximately 68 kJ mol⁻¹ and 81 kJ mol⁻¹, respectively[8].

Spectroscopic Data

Vibrational spectroscopy (Infrared and Raman) provides characteristic fingerprints for the identification of Calcium Oxalate Trihydrate.

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Assignment	Source
~3526, 3422, ~3270	O-H stretching (water of hydration)	[9]
~1627-1634	C=O asymmetric stretching	[9]
~1319-1324	C-O symmetric stretching	[9]
~666, 516	O-C-O bending and other lattice modes	[9]

Raman Spectroscopy

Wavenumber (cm ⁻¹)	Assignment	Source
~1490	$\nu(\text{C-C})$	[10]
~1463	$\nu(\text{C-C})$	[10]
~897	$\delta(\text{O-C-O})$	[10]
~505	$\nu(\text{Ca-O})$	[10]

Solubility

Calcium Oxalate Trihydrate is sparingly soluble in water. Its solubility increases with increasing degrees of hydration, making the trihydrate more soluble than the dihydrate and monohydrate forms[11]. The solubility is also pH-dependent, increasing in acidic conditions. Precise quantitative solubility data for the trihydrate form is not consistently reported, as it is metastable and can transform to less soluble hydrates[12].

Experimental Protocols

Synthesis of Calcium Oxalate Trihydrate

A common method for the synthesis of Calcium Oxalate Trihydrate involves the reaction of a calcium salt with an oxalate source under controlled conditions. One reported method is as follows:

- **Preparation of Reagents:** Prepare a 3% by volume aqueous solution of diethyl oxalate[10].
- **Reaction Setup:** Add a stoichiometric amount of calcite (CaCO_3) crystals (sieved to 32–80 μm) to the diethyl oxalate solution in a sealed flask[10].
- **Reaction Conditions:** Store the flask at room temperature for 7 days, with gentle manual stirring once a day[10]. The slow hydrolysis of diethyl oxalate generates oxalic acid, which then reacts with the calcite to form calcium oxalate crystals, including the trihydrate form[10].
- **Isolation:** After the reaction period, the solid phase is separated from the solution by filtration[10].

It is noted that the synthesis can be challenging, and obtaining single crystals suitable for structural determination is difficult[10].

Characterization Methods

- X-ray Diffraction (XRD): Single-crystal or powder XRD is used to determine the crystal structure and phase purity[3][10].
- Thermogravimetric Analysis (TGA) / Differential Scanning Calorimetry (DSC): These techniques are used to study the thermal decomposition and phase transitions[5][8]. A typical TGA experiment involves heating the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min)[12].
- Fourier Transform Infrared (FTIR) Spectroscopy: FTIR analysis, often in transmission mode using a diamond anvil cell for single crystals or as a KBr pellet for powders, is used to identify functional groups and confirm the presence of water of hydration[10][13].
- Raman Spectroscopy: This technique is complementary to FTIR and is used to identify the crystalline phase by analyzing vibrational modes[10]. Spectra can be collected using various laser sources (e.g., 532 nm or 785 nm)[10].
- Scanning Electron Microscopy (SEM): SEM is employed to observe the morphology and size of the synthesized crystals[10].

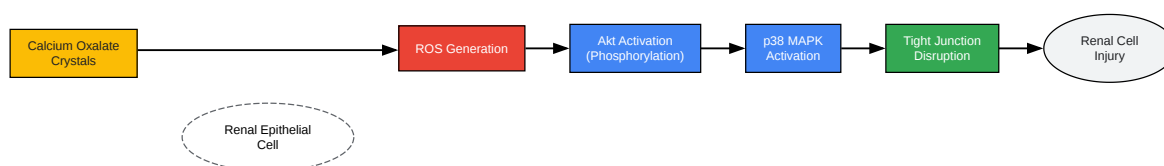
Biological Interactions and Signaling Pathways (for Calcium Oxalate)

There is no specific information available regarding the biological activity or signaling pathways of Calcium mesoxalate. The following information pertains exclusively to Calcium Oxalate, which is of significant interest in the context of kidney stone disease (nephrolithiasis).

Calcium oxalate crystals, primarily the monohydrate (COM) form, can induce renal cell injury and inflammation. This interaction triggers several signaling pathways within renal tubular epithelial cells.

ROS/Akt/p38 MAPK Pathway

Calcium oxalate monohydrate crystals have been shown to induce the generation of Reactive Oxygen Species (ROS) in renal epithelial cells. This oxidative stress activates the Akt signaling pathway, which in turn leads to the phosphorylation and activation of p38 Mitogen-Activated Protein Kinase (MAPK). This cascade results in the disruption of tight junctions between cells, contributing to renal injury[14][15].

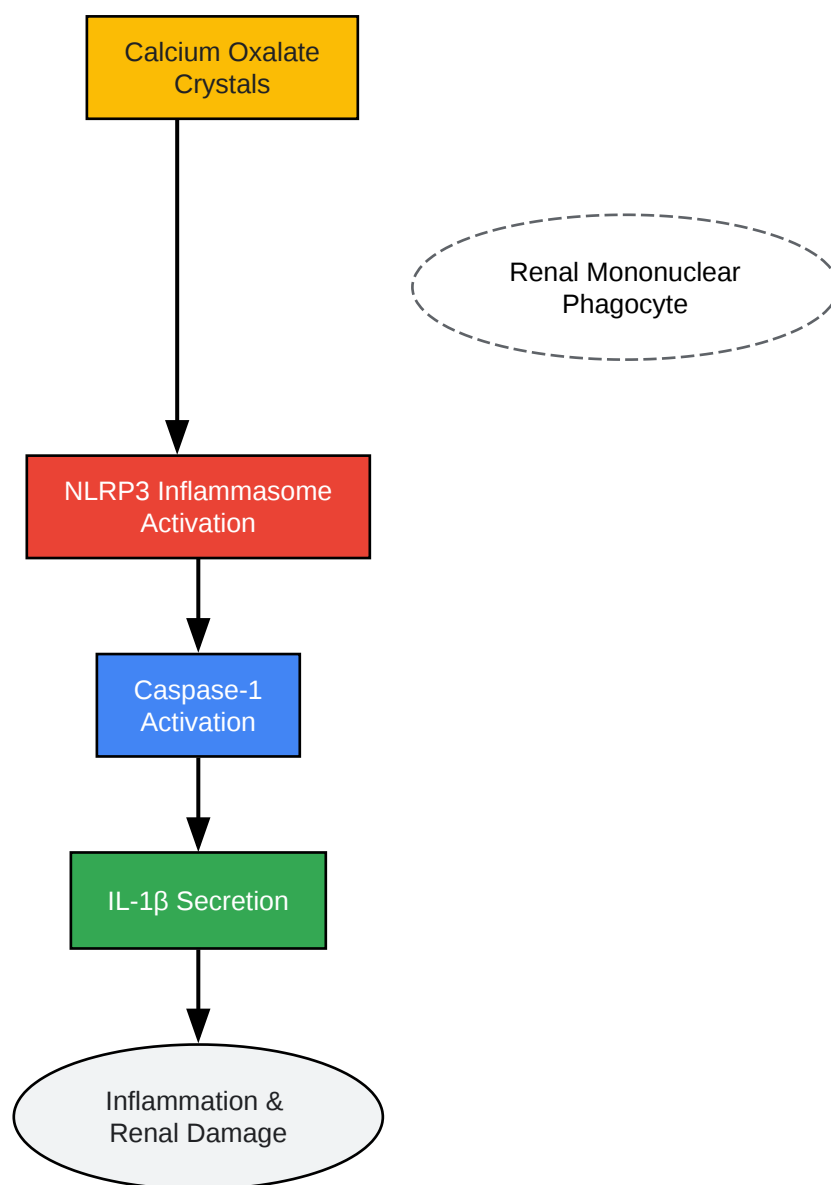


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Fig. 1: Calcium Oxalate induced ROS/Akt/p38 MAPK signaling pathway.

NLRP3 Inflammasome Pathway

Calcium oxalate crystals are recognized by the innate immune system, leading to inflammation. They can activate the NLRP3 inflammasome in renal dendritic cells and macrophages. This activation leads to the cleavage of pro-caspase-1 to active caspase-1, which in turn cleaves pro-interleukin-1 β (pro-IL-1 β) into its active, secreted form, IL-1 β . This cytokine is a potent mediator of inflammation, contributing to renal damage in nephrocalcinosis[16].



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Fig. 2: Calcium Oxalate activation of the NLRP3 inflammasome.

Conclusion

This guide underscores a significant knowledge gap concerning the physicochemical properties of **Calcium Mesoxalate Trihydrate**. While commercially available, it remains poorly characterized in the scientific literature. In contrast, Calcium Oxalate Trihydrate is well-studied, particularly due to its relevance to biomineralization and geology. The data and protocols presented for Calcium Oxalate Trihydrate provide a robust framework that can be adapted for

the future, in-depth characterization of authentic **Calcium Mesoxalate Trihydrate**. It is imperative for researchers working with these compounds to perform rigorous analytical confirmation to ensure the correct identification of the material under investigation.

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